

Application Note: Quantitative Analysis of Decanophenone by High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: *Decanophenone*

Cat. No.: *B1668281*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Decanophenone, also known as 1-phenyl-1-decanone, is an aromatic ketone.[1] Its analysis is crucial in various research and quality control settings. High-Performance Liquid Chromatography (HPLC) with UV detection is a widely used technique for the separation, identification, and quantification of such compounds due to its specificity, sensitivity, and reproducibility.[2] This application note provides a detailed protocol for the quantitative analysis of **decanophenone** using a reversed-phase HPLC method. The methodology described herein is suitable for routine analysis and quality control.

Reversed-phase HPLC is the most common mode of chromatography and is well-suited for non-polar compounds like **decanophenone**. [2] A C18 stationary phase is a popular choice for such analyses due to its hydrophobic nature, which provides good retention for non-polar analytes.[3] The mobile phase typically consists of a mixture of water and a polar organic solvent, such as acetonitrile or methanol, to elute the compound from the column.[4]

Experimental Protocol

This protocol outlines a representative isocratic reversed-phase HPLC method for the quantitative determination of **decanophenone**.

1. Materials and Reagents

- **Decanophenone** reference standard ($\geq 98\%$ purity)
- Acetonitrile (HPLC grade)
- Water (HPLC grade or ultrapure)
- Phosphoric acid (analytical grade)
- Methanol (HPLC grade, for cleaning)

2. Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV-Vis detector is used. The chromatographic conditions are summarized in the table below.

Parameter	Value
HPLC System	Agilent 1260 Infinity II LC System or equivalent
Column	C18, 250 mm x 4.6 mm, 5 μ m particle size
Mobile Phase	Acetonitrile:Water (85:15, v/v) with 0.1% Phosphoric Acid
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	245 nm
Injection Volume	20 μ L
Run Time	10 minutes

3. Preparation of Solutions

- **Mobile Phase Preparation:** To prepare 1 L of the mobile phase, mix 850 mL of acetonitrile with 150 mL of HPLC-grade water. Add 1 mL of phosphoric acid and mix thoroughly. Degas the mobile phase before use.

- **Standard Stock Solution (1000 µg/mL):** Accurately weigh approximately 25 mg of **decanophenone** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations in the desired linear range (e.g., 1, 5, 10, 25, 50, and 100 µg/mL).
- **Sample Preparation:** Dissolve the sample containing **decanophenone** in the mobile phase to achieve a concentration within the calibration range.[5] Filter the sample solution through a 0.45 µm syringe filter before injection to remove any particulate matter.[5]

4. Method Validation Parameters

The analytical method should be validated according to ICH guidelines to ensure it is suitable for its intended purpose.[6] Typical validation parameters include linearity, precision, accuracy, limit of detection (LOD), and limit of quantification (LOQ).

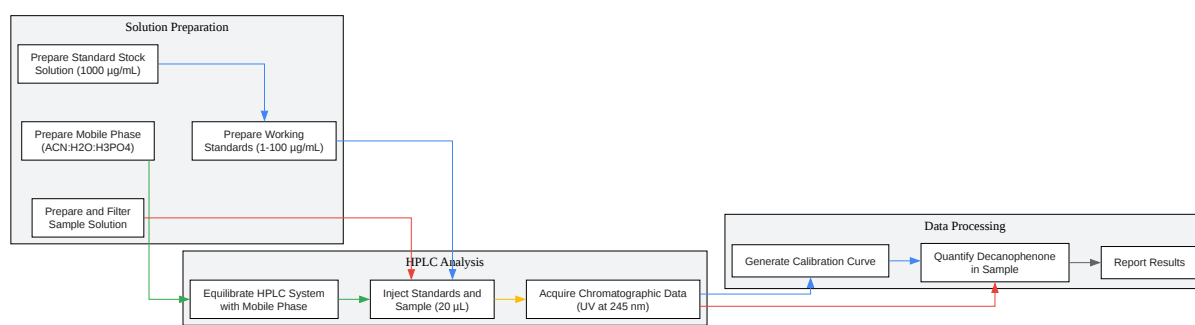
Data Presentation

The following table summarizes representative quantitative data for the HPLC analysis of **decanophenone** using the described method. This data is illustrative of typical performance for a validated method.

Parameter	Result
Retention Time (min)	Approximately 6.5
Linearity (R ²)	≥ 0.999
Range (µg/mL)	1 - 100
Limit of Detection (LOD) (µg/mL)	0.3
Limit of Quantification (LOQ) (µg/mL)	1.0
Accuracy (% Recovery)	98 - 102
Precision (% RSD)	< 2.0

Experimental Workflow Visualization

The following diagram illustrates the experimental workflow for the HPLC analysis of **decanophenone**.



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Caption: Experimental workflow for the HPLC analysis of **decanophenone**.

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